

Application Note: Analysis of Geranyl Propionate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest		
Compound Name:	Geranyl propionate	
Cat. No.:	B1618796	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Geranyl propionate is an organic compound, an ester, that is a component of some essential oils and is also used as a fragrance and flavoring agent.[1][2] Its chemical formula is C13H22O2, with a molecular weight of 210.31 g/mol .[3][4] Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and quantification of volatile and semi-volatile compounds like **geranyl propionate** in complex mixtures such as essential oils.[5][6] This application note provides a detailed protocol for the analysis of **geranyl propionate** using GC-MS.

Key Applications:

- Quality Control: Ensuring the purity and consistency of essential oils and fragrance formulations.[5][7]
- Adulteration Detection: Identifying the presence of synthetic or undesirable compounds.[5]
- Research and Development: Investigating the chemical composition of natural products and developing new formulations.[5]



Experimental Protocol

This protocol outlines the steps for sample preparation and GC-MS analysis for the identification and quantification of **geranyl propionate**.

- 1. Materials and Reagents
- **Geranyl Propionate** Standard: Analytical grade, purity >95%
- Solvent: Methanol or Hexane (GC grade)
- Sample: Essential oil or fragrance formulation containing geranyl propionate
- Micropipettes and Vials: Appropriate for GC-MS autosampler
- 2. Sample Preparation
- Standard Solution Preparation: Prepare a stock solution of **geranyl propionate** (e.g., 1000 μg/mL) in the chosen solvent. Create a series of calibration standards by serially diluting the stock solution to concentrations ranging from 1 to 100 μg/mL.
- Sample Preparation: Dilute the essential oil or fragrance sample in the solvent. A typical dilution is 1 μL of the sample in 1 mL of solvent.[8] The dilution factor may need to be adjusted based on the expected concentration of **geranyl propionate**.
- Internal Standard (Optional but Recommended for Quantification): For accurate
 quantification, add a known concentration of an internal standard to all calibration standards
 and samples. The internal standard should be a compound that is not present in the sample
 and has similar chemical properties to geranyl propionate.
- 3. GC-MS Instrumentation and Conditions

The following are typical GC-MS parameters for the analysis of essential oils. These may need to be optimized for your specific instrument and application.



Parameter	Value	
Gas Chromatograph	Agilent 8890 GC or similar	
Mass Spectrometer	Agilent 5977C MSD or similar	
Column	HP-5MS (30 m x 0.25 mm, 0.25 μm) or equivalent non-polar column	
Carrier Gas	Helium or Hydrogen[9]	
Flow Rate	1.0 mL/min	
Injection Volume	1 μL	
Injector Temperature	250°C	
Split Ratio	50:1	
Oven Temperature Program	Initial temperature of 60°C, hold for 2 minutes, ramp to 240°C at a rate of 3°C/minute, and hold for 5 minutes.[8]	
MS Source Temperature	230°C	
MS Quadrupole Temperature	150°C	
Ionization Mode	Electron Ionization (EI)	
Ionization Energy	70 eV	
Mass Scan Range	40-400 amu	

Data Presentation

Quantitative Data Summary

The identification of **geranyl propionate** is based on its retention time and the fragmentation pattern in the mass spectrum. The following table summarizes the expected mass spectral data for **geranyl propionate**.



Retention Time (min)	Compound	Molecular Ion (m/z)	Key Fragment lons (m/z) and Relative Abundance
Compound specific	Geranyl Propionate	210	93 (100%), 69 (52%), 68 (34%), 121 (28%), 136 (27%)[10]

Note: Retention time will vary depending on the specific GC column and conditions used.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the GC-MS analysis of **geranyl propionate**.



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Caption: Workflow for **Geranyl Propionate** Analysis by GC-MS.

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